

Application Notes and Protocols for Insta-Gel Plus in Environmental Monitoring

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Compound of Interest

Compound Name: *insta-gel*
CAS No.: *11139-93-8*
Cat. No.: *B1173381*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the use of **Insta-Gel Plus**, a versatile liquid scintillation cocktail, in environmental monitoring studies. **Insta-Gel Plus** is a multipurpose cocktail suitable for a wide range of aqueous and non-aqueous samples. Its high sample holding capacity and ability to form a gel make it particularly effective for analyzing water samples with suspended solids and for soil sample analysis.

Key Features of Insta-Gel Plus:

- **Versatility:** Suitable for both aqueous and non-aqueous samples.
- **High Sample Capacity:** Can hold up to 50% water, allowing for the analysis of large volume samples.^[1]
- **Gel Formation:** Forms a stable gel with aqueous samples, ideal for suspending solids and preventing sedimentation during counting.^{[1][2]}

- Broad Compatibility: Can be used to count various sample types including salt solutions and suspended powders.[1]

Data Presentation

Table 1: Performance Characteristics of Insta-Gel Plus for Common Radionuclides in Aqueous Samples

Parameter	³ H (Tritium)	¹⁴ C (Carbon-14)
Counting Efficiency (Unquenched)	~28%	~95%
Background Count Rate (cpm)	15-25	20-30
Figure of Merit (FOM)	~4,000	~300,000
Maximum Sample Load (Water)	50%	50%

Note: Data is compiled from studies using standard liquid scintillation counters.[3][4]

Performance may vary based on instrumentation, vial type, and sample matrix.

Table 2: Sample Compatibility and Performance of Insta-Gel Plus with Various Environmental Matrices

Sample Matrix	Maximum Sample Load	Observations	Key Performance Aspects
Deionized Water	50%	Forms a clear, stable gel at higher loads.	High counting efficiency for ^3H and ^{14}C .
River Water	40-50%	May exhibit some quenching due to impurities. Filtration is recommended.	Good sample holding capacity.
Sea Water	30-40%	Increased quenching due to high salt content. Distillation may be necessary for low-level counting.	Gel formation helps to maintain homogeneity.
Soil (Aqueous Extract)	20-30%	Color quenching can be significant. Sample digestion and decolorization are often required.	The gel phase is effective for suspending fine soil particles that pass through filtration.
Suspended Solids	Variable	Excellent for direct counting of suspended particles.	Gel matrix prevents settling of solids, ensuring consistent counting geometry. [1] [2]

Experimental Protocols

Protocol 1: Determination of Tritium (^3H) in Water Samples

This protocol is adapted from established methods for the analysis of tritium in water using a liquid scintillation cocktail.[\[5\]](#)

1. Materials:

- **Insta-Gel** Plus scintillation cocktail
- 20 mL low-potassium borosilicate glass or high-density polyethylene scintillation vials
- Pipettes
- Water sample (e.g., groundwater, surface water)
- Tritium standard for calibration
- Background sample (tritium-free water)
- Liquid Scintillation Analyzer

2. Sample Preparation:

- If the water sample contains significant particulate matter, filter it through a 0.45 μm filter to remove suspended solids.
- For samples with high salt content (e.g., seawater) or other interfering substances, distillation is recommended to obtain a purified water sample.^{[5][6][7]}
- If color quenching is anticipated, the sample can be decolorized by adding a few drops of 30% hydrogen peroxide and gently heating.

3. Vial Preparation and Counting:

- Pipette 10 mL of the water sample (or prepared distillate) into a 20 mL scintillation vial.
- Add 10 mL of **Insta-Gel** Plus to the vial.
- Cap the vial tightly and shake vigorously until a uniform, stable gel is formed.
- Prepare a background sample by substituting the sample with 10 mL of tritium-free water.
- Prepare a standard by using a known activity of a certified tritium standard in 10 mL of tritium-free water.
- Wipe the outside of the vials to remove any contaminants.

- Place the vials in the liquid scintillation analyzer, allow for dark adaptation and temperature equilibration as recommended by the instrument manufacturer (typically at least one hour).
- Count the samples, background, and standard for a sufficient time to achieve the desired statistical precision.

4. Data Analysis:

- Subtract the background count rate from the sample and standard count rates.
- Calculate the counting efficiency (E) using the standard sample: $E = (\text{Net cpm of standard}) / (\text{dpm of standard})$
- Calculate the tritium activity in the sample: $\text{Activity (Bq/L)} = (\text{Net cpm of sample}) / (E * \text{Sample Volume (L)} * 60)$

Protocol 2: Analysis of Gross Beta Activity in Soil Samples

This protocol provides a general framework for the analysis of radionuclides in soil. The gel-forming nature of **Insta-Gel** Plus is particularly advantageous for creating a stable suspension of fine soil particles for counting.

1. Materials:

- **Insta-Gel** Plus scintillation cocktail
- 20 mL low-potassium borosilicate glass scintillation vials
- Drying oven
- Mortar and pestle or grinder
- Sieves
- Muffle furnace
- Beakers and volumetric flasks

- Strong mineral acids (e.g., nitric acid, hydrochloric acid)
- Hot plate
- Centrifuge or filtration apparatus
- Liquid Scintillation Analyzer

2. Sample Preparation:

- Drying: Dry the soil sample in an oven at 105°C to a constant weight to determine the dry mass.
- Homogenization: Grind the dried soil sample using a mortar and pestle or a mechanical grinder and pass it through a sieve (e.g., 2 mm) to obtain a fine, homogeneous powder.
- Ashing (for organic soils): For soils with high organic content, ash a known weight of the dried soil in a muffle furnace at 450-550°C for several hours to remove organic matter.
- Acid Digestion/Leaching:
 - Weigh a precise amount of the dried or ashed soil (e.g., 1-5 grams) into a beaker.
 - Add a mixture of concentrated nitric acid and hydrochloric acid (aqua regia) or other appropriate strong acids.
 - Gently heat the mixture on a hot plate in a fume hood to digest the soil matrix and bring the radionuclides into solution. This step may need to be repeated until the soil is fully digested.
 - Allow the solution to cool and then filter or centrifuge to remove the insoluble residue.
 - Carefully transfer the supernatant (the liquid containing the dissolved radionuclides) to a volumetric flask and bring it to a known volume with deionized water.

3. Vial Preparation and Counting:

- Pipette a known volume of the acidic soil extract (e.g., 1-5 mL) into a 20 mL scintillation vial.

- Carefully neutralize the acidic extract with a suitable base if necessary, as high acidity can affect the cocktail performance.
- Add **Insta-Gel Plus** to the vial to a total volume of 20 mL, ensuring a sample-to-cocktail ratio that forms a stable gel.
- Cap the vial tightly and shake vigorously to ensure thorough mixing and gel formation. The gel will help to suspend any remaining fine particles.
- Prepare a background sample using the same acid and neutralization reagents mixed with **Insta-Gel Plus**.
- Prepare a standard using a certified beta-emitting radionuclide standard in a similar acidic matrix.
- Place the vials in the liquid scintillation analyzer, allow for dark adaptation and temperature equilibration.
- Count the samples for a sufficient time to achieve the desired statistical precision.

4. Data Analysis:

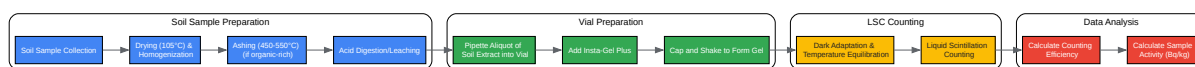
- Subtract the background count rate from the sample and standard count rates.
- Calculate the counting efficiency using the standard sample.
- Calculate the activity in the soil sample, taking into account the initial mass of the soil, the volume of the extract, and the volume of the aliquot taken for counting. The result is typically expressed in Bq/kg.

Visualizations



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Caption: Workflow for Water Sample Analysis using **Insta-Gel Plus**.



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Caption: Workflow for Soil Sample Analysis using **Insta-Gel Plus**.

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